

Application Notes and Protocols for Brr2-IN-2 in Cell Culture Experiments

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Compound of Interest

Compound Name: *Brr2-IN-2*

Cat. No.: *B15587573*

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Introduction

Brr2 (also known as SNRNP200) is a crucial RNA helicase involved in the activation of the spliceosome, a key molecular machine responsible for pre-mRNA splicing. Its role in unwinding the U4/U6 snRNA duplex is a critical step for catalytic activation of the spliceosome.

Dysregulation of Brr2 activity has been implicated in diseases such as Retinitis Pigmentosa and certain cancers, making it an attractive target for therapeutic intervention. **Brr2-IN-2** is a potent inhibitor of the ATPase activity of Brr2, offering a valuable tool for studying the biological functions of this helicase and for potential drug development. These application notes provide detailed protocols for utilizing **Brr2-IN-2** and a related allosteric inhibitor, Brr2 inhibitor C9, in cell culture experiments to investigate their effects on cellular processes.

Product Information

Brr2-IN-2 (Compound 30)

Brr2-IN-2 is a spiro[indole-3,2'-pyrrolidin]-2(1H)-one based inhibitor of Brr2. It exhibits potent inhibition of the ATPase activity of Brr2.

Brr2 inhibitor C9

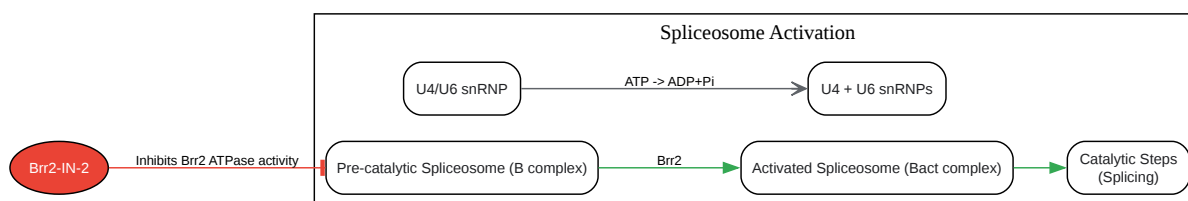
Brr2 inhibitor C9 is an allosteric inhibitor of the spliceosomal RNA helicase Brr2. It binds to a site distinct from the ATP and RNA binding sites, providing a different mode of inhibition.

Data Presentation

Inhibitor	Target	Assay	IC50	Reference
Brr2-IN-2 (Compound 30)	Brr2	ATPase Activity	42 nM	[1][2][3]
Brr2 inhibitor C9	Brr2	ATPase Activity	1.8 μ M	[4]
Brr2 inhibitor C9	Brr2	RNA Binding (U4 snRNA)	2.3 μ M	[4]

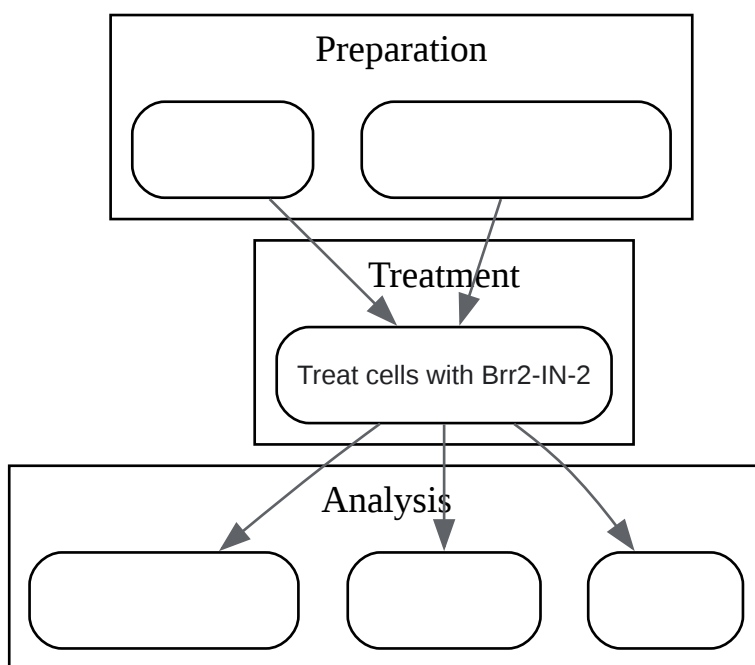
Cell Line	Treatment	Effect	Reference
HeLa, HCT116, MDA-MB-231	Brr2 inhibitor C9	Inhibition of proliferation	[4]
HeLa	Brr2 inhibitor C9 (5 μ M, 24h)	Blocks pre-mRNA splicing, leading to accumulation of splicing intermediates.	[4]

Signaling Pathway and Experimental Workflow Diagrams



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Figure 1: Simplified signaling pathway showing the role of Brr2 in spliceosome activation and the inhibitory action of **Brr2-IN-2**.



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